Application Notes and Protocols for PRT4165 in High-Throughput Screening

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Compound of Interest

Compound Name:	*PRT4165*
CAS No.:	*31083-55-3*
Cat. No.:	*B1679799*

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Introduction

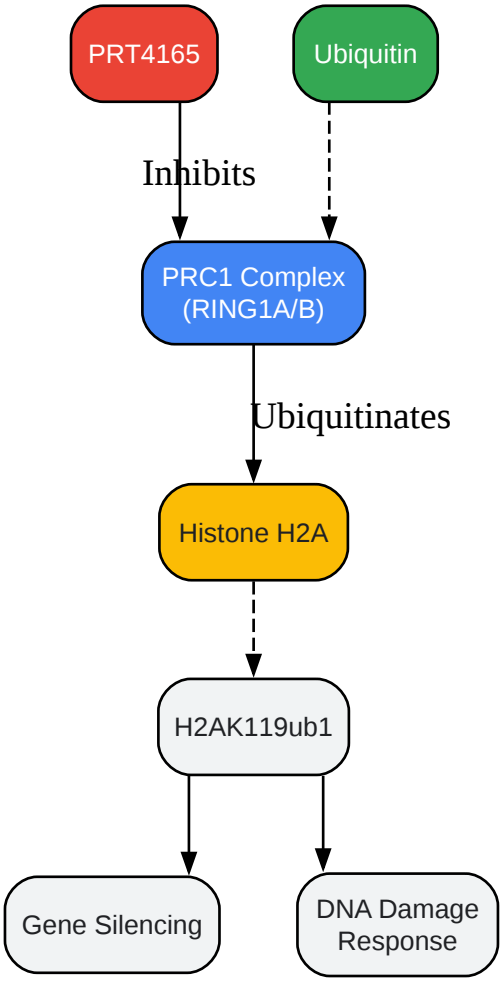
PRT4165 is a potent and specific small molecule inhibitor of the Polycomb Repressive Complex 1 (PRC1), a key epigenetic regulator. It functions by targeting the E3 ubiquitin ligase activity of the PRC1 catalytic subunits, RING1A and RING1B (also known as RNF2), thereby preventing the monoubiquitination of histone H2A at lysine 119 (H2AK119ub1).[1][2][3][4][5][6] This modification is crucial for the maintenance of transcriptional repression and is implicated in various cellular processes, including DNA damage repair and cancer pathogenesis.[3][6] The ability of **PRT4165** to modulate this key epigenetic mark makes it a valuable tool for high-throughput screening (HTS) campaigns aimed at identifying novel therapeutic agents targeting PRC1-mediated pathways.

These application notes provide detailed protocols for both biochemical and cell-based high-throughput screening assays to identify and characterize modulators of PRC1 activity using **PRT4165** as a reference inhibitor.

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Mechanism of Action

PRT4165 specifically inhibits the E3 ubiquitin ligase activity of the RING1A/B subunits of the PRC1 complex. This inhibition prevents the transfer of ubiquitin from an E2-conjugating enzyme to histone H2A.[1][3][6] The resulting decrease in H2AK119ub1 levels leads to the de-repression of PRC1 target genes and impairs the DNA damage response.[3]



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Figure 1: PRT4165 inhibits PRC1-mediated H2A ubiquitination.

Quantitative Data

The inhibitory activity of **PRT4165** against the PRC1 complex has been quantified in biochemical assays. The half-maximal inhibitory concentration (IC50) provides a key metric for its potency.

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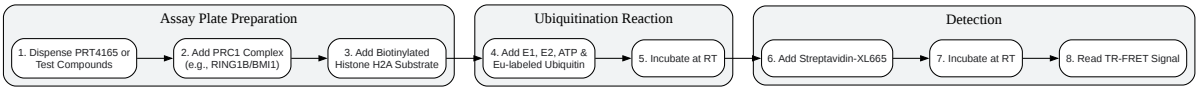
Compound	Target	Assay Type	IC50 (μM)	Reference
PRT4165	Bmi1/Ring1A	Cell-free	3.9	[2][7][8]

Experimental Protocols

Two detailed protocols are provided below for the use of **PRT4165** in high-throughput screening: a biochemical assay for direct measurement of PRC1 inhibition and a cell-based assay to assess the downstream cellular effects.

Protocol 1: Biochemical High-Throughput Screening Assay (HTRF)

This protocol describes a time-resolved fluorescence resonance energy transfer (TR-FRET) based assay to directly measure the inhibition of PRC1-mediated H2A ubiquitination.



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Figure 2: Workflow for the biochemical HTRF assay.

Materials:

- **PRT4165** (positive control inhibitor)
- Recombinant human PRC1 complex (e.g., RING1B/BMI1)
- Biotinylated human histone H2A
- Human E1 activating enzyme
- Human E2 conjugating enzyme (e.g., UbcH5c)

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- Europium-labeled Ubiquitin (Eu-Ub)
- Streptavidin-XL665
- ATP
- Assay Buffer (e.g., 50 mM Tris-HCl pH 7.5, 5 mM MgCl2, 1 mM DTT)
- 384-well low-volume white plates

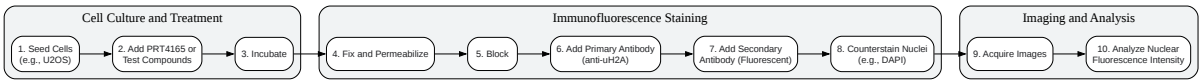
Procedure:

- Compound Plating: Dispense 50 nL of **PRT4165** or test compounds dissolved in DMSO into the assay plate. For the positive control, a final concentration range of 0.1 µM to 100 µM is recommended. For the negative control, use DMSO only.
- PRC1 and Substrate Addition: Add 5 µL of a solution containing the PRC1 complex (final concentration, e.g., 10 nM) and biotinylated histone H2A (final concentration, e.g., 50 nM) in assay buffer to each well.
- Initiation of Ubiquitination: Add 5 µL of a solution containing E1 enzyme (final concentration, e.g., 20 nM), E2 enzyme (final concentration, e.g., 100 nM), ATP (final concentration, e.g., 1 mM), and Eu-Ub (final concentration, e.g., 20 nM) in assay buffer to each well.
- Reaction Incubation: Incubate the plate at room temperature for 60 minutes.
- Detection: Add 10 µL of Streptavidin-XL665 (final concentration, e.g., 50 nM) in detection buffer (assay buffer containing EDTA to stop the reaction).
- Detection Incubation: Incubate the plate at room temperature for 60 minutes in the dark.
- Signal Reading: Read the plate on a TR-FRET compatible plate reader with an excitation wavelength of 320 nm and emission wavelengths of 620 nm (Europium) and 665 nm (XL665).
- Data Analysis: Calculate the TR-FRET ratio (665 nm / 620 nm) and normalize the data to the positive and negative controls to determine the percent inhibition for each compound.

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Protocol 2: Cell-Based High-Throughput Screening Assay

This protocol outlines a cell-based assay to screen for inhibitors of PRC1 by measuring the levels of ubiquitinated histone H2A in cells. This can be adapted to a high-content screening platform for automated microscopy and image analysis.



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Figure 3: Workflow for the cell-based high-content screening assay.

Materials:

- U2OS cells (or another suitable cell line)
- **PRT4165**
- Cell culture medium and supplements
- 384-well clear-bottom imaging plates
- Formaldehyde
- Triton X-100
- Blocking buffer (e.g., PBS with 5% BSA)
- Primary antibody: anti-monoubiquitinated H2A (anti-uH2A)
- Fluorescently labeled secondary antibody

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- DAPI nuclear stain
- Phosphate-buffered saline (PBS)
- High-content imaging system

Procedure:

- Cell Seeding: Seed U2OS cells into 384-well imaging plates at a density that will result in a sub-confluent monolayer at the time of analysis.
- Compound Treatment: The following day, treat the cells with **PRT4165** or test compounds at various concentrations. A final concentration of 50 µM **PRT4165** can be used as a positive control.[1] Include DMSO-treated wells as a negative control.
- Incubation: Incubate the cells for 1-6 hours at 37°C.
- Fixation and Permeabilization:
  - Gently wash the cells with PBS.
  - Fix the cells with 4% formaldehyde in PBS for 15 minutes at room temperature.
  - Wash three times with PBS.
  - Permeabilize the cells with 0.25% Triton X-100 in PBS for 10 minutes.
  - Wash three times with PBS.
- Blocking: Block the cells with blocking buffer for 1 hour at room temperature.
- Primary Antibody Incubation: Incubate the cells with the anti-uH2A primary antibody diluted in blocking buffer overnight at 4°C.
- Secondary Antibody Incubation:
  - Wash three times with PBS.

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- Incubate the cells with the fluorescently labeled secondary antibody diluted in blocking buffer for 1 hour at room temperature in the dark.

- Nuclear Staining:
  - Wash three times with PBS.
  - Incubate the cells with DAPI for 10 minutes at room temperature in the dark.
  - Wash three times with PBS.
- Imaging: Acquire images using a high-content imaging system.
- Data Analysis: Use image analysis software to identify nuclei based on the DAPI signal and quantify the mean fluorescence intensity of the anti-uH2A signal within each nucleus. A decrease in nuclear fluorescence intensity indicates inhibition of PRC1 activity.

Summary

PRT4165 is a valuable research tool for investigating the biological roles of PRC1 and for the discovery of new modulators of this important epigenetic complex. The provided biochemical and cell-based HTS protocols offer robust and adaptable methods for screening large compound libraries. These assays, with **PRT4165** as a reference compound, will enable the identification of novel chemical entities with potential therapeutic applications in oncology and other diseases where PRC1 activity is dysregulated.

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